

# Thermodynamic Properties of 1-Heptanethiol: A Technical Guide

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## Compound of Interest

Compound Name: *1-Heptanethiol*

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **1-heptanethiol** (C<sub>7</sub>H<sub>16</sub>S), a key compound in various chemical and pharmaceutical applications. The data presented herein is compiled from peer-reviewed experimental studies, offering a reliable resource for research and development.

## Core Thermodynamic Data

The following tables summarize the key experimentally determined thermodynamic properties of **1-heptanethiol**.

Table 1: Enthalpy, Entropy, and Heat Capacity

Thermodynamic Property	Value	Units	State	Reference
Standard Molar Enthalpy of Formation ( $\Delta_f H^\circ$ )	$-149.5 \pm 0.96$	kJ/mol	Gas	[1]
Standard Molar Enthalpy of Combustion ( $\Delta_c H^\circ$ )	$-5442.97 \pm 0.75$	kJ/mol	Liquid	[2]
Standard Molar Entropy ( $S^\circ$ )	375.35	J/mol·K	Liquid	[2]
Molar Heat Capacity ( $C_p$ )	259.32	J/mol·K	Liquid (at 298.15 K)	[2][3]

Table 2: Phase Transition Properties

Property	Value	Units	Reference
Boiling Point	450.2	K	[2]
Melting Point	-43	°C	[4]
Triple Point Temperature	229.92	K	[5]
Molar Enthalpy of Vaporization ( $\Delta_{vap} H$ )	49.5	kJ/mol (at 288 K)	[5]
Molar Enthalpy of Fusion ( $\Delta_{fus} H$ )	25.384	kJ/mol (at 229.92 K)	[3][5]
Molar Entropy of Fusion ( $\Delta_{fus} S$ )	110.40	J/mol·K (at 229.92 K)	[5]

Table 3: Vapor Pressure Data

Temperature (K)	Pressure (hPa)	Reference
298.15	1.5	[4]

Note: Vapor pressure can also be calculated using the Antoine Equation parameters provided in the NIST WebBook.[6]

## Experimental Protocols

The experimental data presented in this guide are primarily derived from the meticulous work of Finke, McCullough, et al. (1970) and Good and DePrater (1966).[2][3][7] While the full, detailed experimental procedures are contained within these original publications, this section outlines the general methodologies employed for determining the key thermodynamic properties of liquid alkanethiols.

## Adiabatic Calorimetry for Heat Capacity and Entropy Determination

The heat capacity and, by extension, the entropy of **1-heptanethiol** were determined using low-temperature adiabatic calorimetry.[8] This technique is designed to measure the heat capacity of a substance as a function of temperature with high precision.

Methodology Overview:

- **Sample Preparation:** A high-purity sample of **1-heptanethiol** is placed within a sealed calorimeter vessel. The calorimeter is then placed within a vacuum chamber to minimize heat exchange by convection and conduction.
- **Adiabatic Shield:** The calorimeter is surrounded by an adiabatic shield. The temperature of this shield is continuously adjusted to match the temperature of the calorimeter vessel. This is typically achieved using a system of thermocouples and automated temperature controllers to minimize the temperature difference between the calorimeter and its surroundings, thus preventing heat leak.[8]
- **Heating and Measurement:** A known quantity of electrical energy is supplied to a heater within the calorimeter, causing a small increase in the sample's temperature. The precise

temperature change is measured using a platinum resistance thermometer.

- **Data Analysis:** The heat capacity of the sample at a given temperature is calculated from the amount of electrical energy supplied and the resulting temperature rise. By performing these measurements over a wide range of temperatures (e.g., from near absolute zero to above room temperature), a detailed curve of heat capacity versus temperature is generated.
- **Entropy Calculation:** The standard entropy of the liquid at a given temperature is then calculated by integrating the heat capacity data from 0 K to that temperature, accounting for the entropies of any phase transitions.

## Bomb Calorimetry for Enthalpy of Combustion Determination

The standard enthalpy of combustion of **1-heptanethiol** was determined using a bomb calorimeter. This method measures the heat released when a substance is completely burned in an excess of oxygen.<sup>[6][9]</sup>

Methodology Overview:

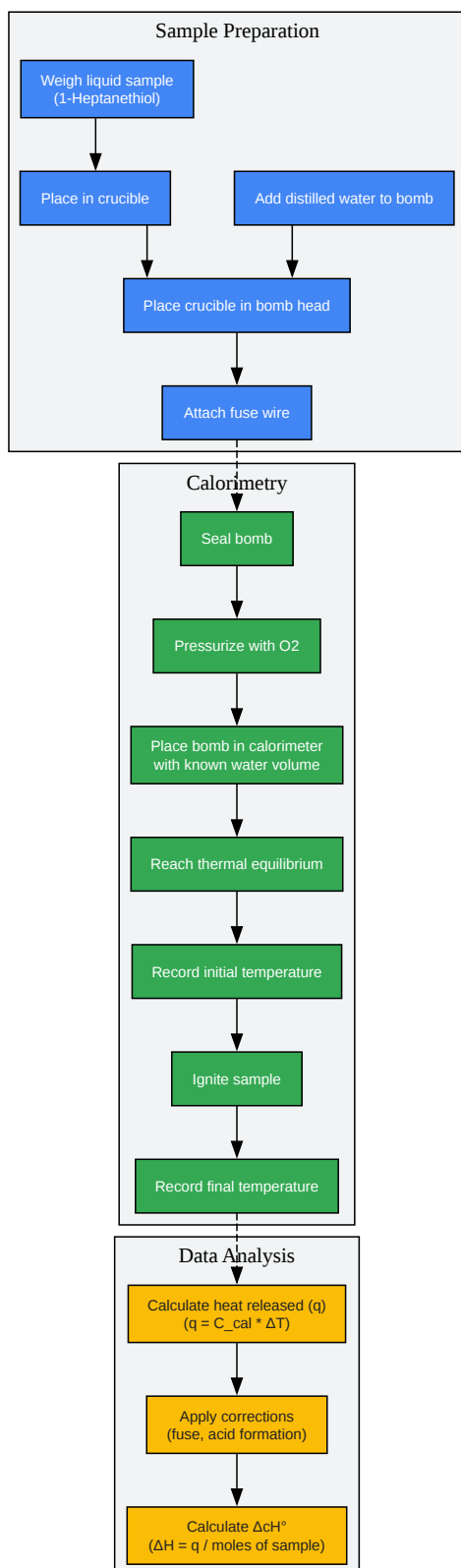
- **Sample Preparation:** A precisely weighed sample of liquid **1-heptanethiol** is placed in a crucible within a high-pressure stainless steel vessel, known as a "bomb." A small amount of water is typically added to the bomb to ensure that the water formed during combustion is in its liquid state.
- **Pressurization:** The bomb is sealed and pressurized with an excess of pure oxygen (typically to around 30 atm).
- **Calorimeter Assembly:** The bomb is then submerged in a known volume of water in an insulated container (the calorimeter). The entire assembly is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire in contact with the sample.
- **Temperature Measurement:** The complete combustion of the **1-heptanethiol** releases heat, which is absorbed by the bomb and the surrounding water, causing the temperature of the

calorimeter system to rise. The final temperature is recorded after thermal equilibrium is re-established.

- Calculation: The heat of combustion is calculated from the measured temperature change and the previously determined heat capacity of the calorimeter system (calibrated using a substance with a known heat of combustion, such as benzoic acid).<sup>[10]</sup> Corrections are made for the heat of formation of nitric and sulfuric acids (due to the presence of nitrogen and sulfur) and for the heat of combustion of the fuse wire.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for determining the enthalpy of combustion of a liquid sample like **1-heptanethiol** using bomb calorimetry.



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Caption: Workflow for Bomb Calorimetry.

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